

Procedure for adding ODCN to LiPF₆ based electrolytes

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Compound of Interest

Compound Name: 2-Oxo-1,3-dioxolane-4-carbonitrile

CAS No.: 827300-17-4

Cat. No.: B1660746

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Executive Summary

This application note details the procedure for incorporating Octanedinitrile (ODCN), also known as Suberonitrile (SUN), into standard LiPF₆/Carbonate electrolytes. ODCN is a functional dinitrile additive (

) utilized primarily to extend the oxidative stability of electrolytes in high-voltage Lithium-Ion Batteries (LIBs) (>4.3V vs Li/Li⁺).

Key Benefits:

- Cathode Passivation: Forms a coordinate bond with transition metals (Ni, Co, Mn) on the cathode surface, inhibiting metal dissolution.
- Thermal Stabilization: The nitrile groups act as Lewis bases, complexing with (a decomposition product of), thereby mitigating autocatalytic electrolyte degradation.

- Al Corrosion Inhibition: Assists in passivating the aluminum current collector at high potentials.

Mechanistic Principles

Expertise & Experience: The efficacy of ODCN relies on its dual-nitrile functionality. Unlike mononitriles, the C8 chain provides a balance between solubility and boiling point, while the two -CN groups provide strong coordination sites.

The Stabilization Mechanism

In a standard electrolyte,

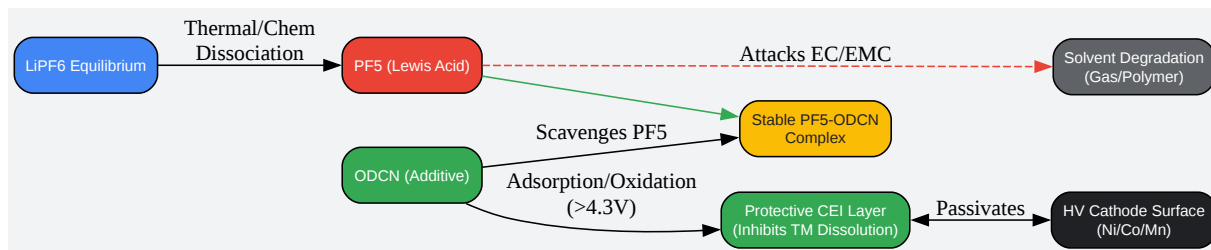
exists in equilibrium with

and

. The strong Lewis acid

attacks solvent molecules (EC/EMC), leading to ring-opening and gas generation. ODCN stabilizes this system via two pathways:

- Bulk Stabilization: The lone pair on the nitrogen of the nitrile group coordinates with , forming a stable adduct.
- Interfacial Engineering (CEI): On high-voltage cathodes (e.g., NCM811 or LNMO), ODCN oxidizes sacrificially or adsorbs onto the surface, forming a Nitrogen-rich Cathode Electrolyte Interphase (CEI) that blocks solvent access to the active material.



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Figure 1: Dual-mechanism of ODCN: Scavenging Lewis Acid PF5 in the bulk and forming a protective CEI on the cathode.

Material Preparation & Safety

Reagents

Component	Specification	Threshold Criteria
Base Electrolyte	1.0M	ppm, Acid
	in EC/EMC (3:7 v/v)	ppm
Additive	Octanedinitrile (ODCN/Suberonitrile)	Purity
		, ppm
Solvent (Optional)	DMC or DEC	Battery Grade (if dilution is required)

Safety & Environmental Control

- Environment: All procedures must be conducted in an Argon-filled glovebox (

ppm,

ppm).

- Hazards:
 - LiPF_6 : Hydrolyzes to form HF (Hydrofluoric Acid) upon contact with moisture.
 - ODCN: Toxic by ingestion and skin contact. Nitriles can release cyanide under extreme thermal decomposition (though rare in battery operation).
 - PPE: Butyl rubber gloves (over nitrile), safety glasses, and lab coat.

Experimental Protocol

Trustworthiness: This protocol uses a "Weight Percent" (wt%) calculation, which is the industry standard for additives to ensure stoichiometry is independent of solvent density fluctuations.

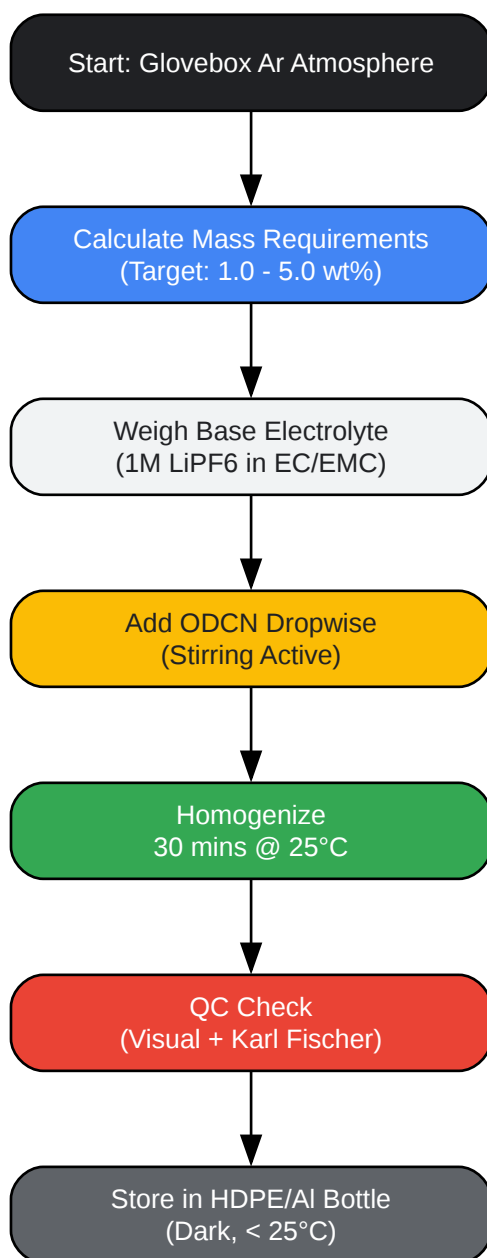
Calculation

To prepare 50g of electrolyte with 2.0 wt% ODCN:

Step-by-Step Mixing Procedure

- Preparation: Weigh the empty HDPE or PTFE bottle inside the glovebox antechamber to tare.
- Base Addition: Pour the calculated mass of Base Electrolyte (e.g., 49.0g) into the bottle. Add a magnetic stir bar.
- Additive Incorporation:
 - Weigh the ODCN (solid/liquid depending on ambient temp; MP is $\sim -3^\circ\text{C}$, usually liquid at RT) using a glass pipette or syringe.
 - Add slowly to the base electrolyte to prevent local concentration spikes.
- Homogenization:
 - Seal the bottle tightly.
 - Stir at 300-500 RPM for 30 minutes at ambient glovebox temperature (25°C).

- Note: Do not heat above 40°C. While ODCN is stable, thermal stability is compromised at elevated temperatures.
- Resting: Allow the solution to rest for 15 minutes to degas any micro-bubbles formed during stirring.



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Figure 2: Operational workflow for the preparation of ODCN-enhanced electrolyte.

Quality Control & Validation

Before using the electrolyte in cells, validate the mixture using the following self-validating checks:

Test	Method	Acceptance Criteria
Visual Inspection	Direct Observation	Clear, colorless liquid. No precipitates or yellowing (Yellowing indicates decomposition).
Water Content	Karl Fischer Titration (Coulometric)	ppm (Strict). ODCN is hygroscopic; confirm it didn't introduce moisture.
Ionic Conductivity	Conductivity Meter	Within of baseline. (High ODCN conc. >5% may decrease conductivity due to viscosity).
Electrochemical Window	Linear Sweep Voltammetry (LSV)	No oxidation peaks below 4.5V vs .

Performance Expectations

When added at the optimal concentration (typically 1.0 - 2.0 wt%), researchers should expect the following deviations from baseline performance in NCM/Graphite or LNMO/Graphite cells:

Parameter	Impact of ODCN	Mechanism
Initial Capacity	Slight Decrease (< 2%)	Consumption of Li ⁺ during initial CEI formation.
Capacity Retention (200 Cycles)	Increase (+10-15%)	Suppression of transition metal dissolution and electrolyte oxidation.
Coulombic Efficiency	Higher (>99.5% stable)	Reduced parasitic reactions at high voltage.
Rate Capability	Neutral / Slight Dip	Thicker CEI may slightly increase impedance; trade-off for stability.

References

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